

# Addressing solubility and stability issues of GSK1059865 in experiments

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## Compound of Interest

Compound Name: GSK1059865

Cat. No.: B560491

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## Technical Support Center: GSK1059865

Welcome to the technical support center for **GSK1059865**. This resource is designed to assist researchers, scientists, and drug development professionals in addressing common challenges related to the solubility and stability of **GSK1059865** in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is **GSK1059865** and what is its primary mechanism of action?

A1: **GSK1059865** is a potent and highly selective antagonist of the orexin 1 receptor (OX1R). [1][2][3] Orexin signaling is involved in regulating various physiological processes, including wakefulness, reward-seeking behaviors, and stress responses.[1][4] By blocking the OX1R, **GSK1059865** can be used to investigate the role of this receptor in different experimental models.

Q2: What are the recommended storage conditions for **GSK1059865**?

A2: Proper storage is crucial for maintaining the stability and activity of **GSK1059865**. For detailed storage guidelines for both the powdered form and solutions, please refer to the storage conditions table below.

Q3: I am observing precipitation when preparing my **GSK1059865** solution. What should I do?

A3: Precipitation can be a common issue due to the compound's limited aqueous solubility. Please refer to the Troubleshooting Guide for a step-by-step approach to resolving this issue. Gentle heating and/or sonication can aid in dissolution.

Q4: Can I use a solvent other than DMSO for my in vitro experiments?

A4: DMSO is the most commonly recommended solvent for preparing stock solutions of **GSK1059865** due to its high solubilizing capacity. If your experimental system is sensitive to DMSO, it is crucial to prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration with your aqueous experimental medium. Ensure the final DMSO concentration is compatible with your assay and below the threshold of toxicity for your cells.

## Data Presentation

### Solubility Data

Solvent/Vehicle	Solubility	Notes
DMSO	200 mg/mL (458.38 mM)	Ultrasonic treatment may be required. Use of hygroscopic DMSO can impact solubility.
30% SBE- $\beta$ -CD in Saline	3.33 mg/mL (7.63 mM)	Requires sonication for a clear solution.
30% PEG300, 70% (10% HP- $\beta$ -CD in Saline)	5 mg/mL (11.46 mM)	Results in a suspended solution and requires sonication.
0.5% HPMC (w/v) in distilled water	Used for gavage in rats at 10 & 30 mg/kg	Specific solubility value not provided, but forms a suitable suspension for oral administration.
Saline and TWEEN 80 (0.5% v/v)	Used for i.p. injection in mice	Vehicle for administering 10, 25, and 50 mg/kg doses.
5% N-methyl-2-pyrrolidone, 20% Solutol, 75% 2-hydroxypropyl- $\beta$ -cyclodextrin (20%)	Used for oral or subcutaneous administration	Formulation used for receptor occupancy studies.

## Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In DMSO	-80°C	2 years
In DMSO	-20°C	1 year

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO for In Vitro Use

Materials:

- **GSK1059865** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weigh the Compound:** Accurately weigh the desired amount of **GSK1059865** powder in a sterile microcentrifuge tube. For example, for 1 mL of a 10 mM solution, weigh 4.36 mg.
- **Add DMSO:** Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
- **Dissolve the Compound:** Vortex the solution vigorously for 1-2 minutes. If precipitation or cloudiness persists, sonicate the solution in a water bath for 5-10 minutes.

- **Inspect the Solution:** Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C as per the storage guidelines.

## Protocol 2: Preparation of a Dosing Solution for In Vivo Administration in Mice (Intraperitoneal Injection)

### Materials:

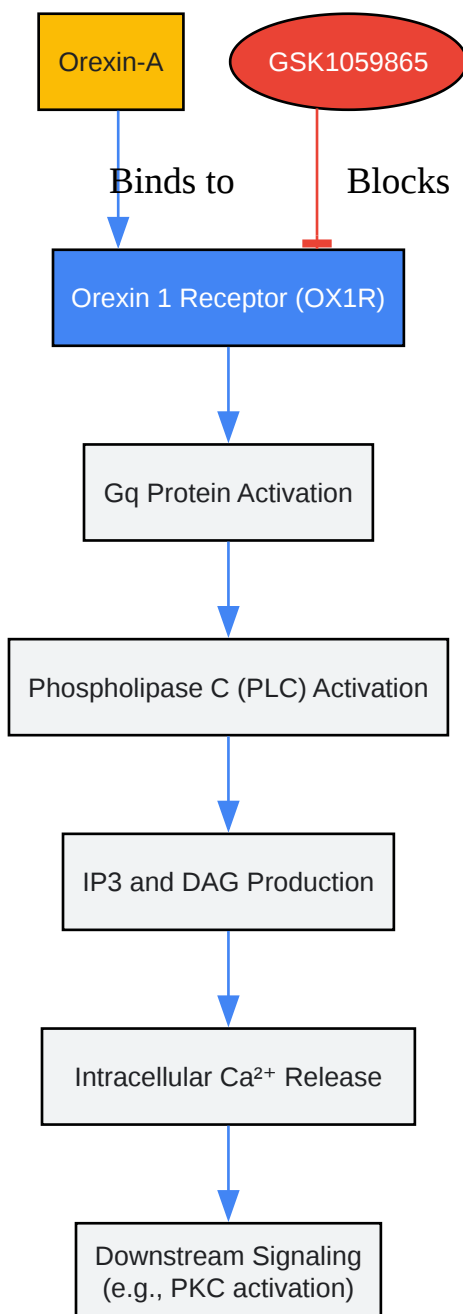
- **GSK1059865** powder
- Sterile saline (0.9% NaCl)
- TWEEN® 80 (0.5% v/v)
- Sterile conical tubes
- Vortex mixer
- Sonicator

### Procedure:

- **Prepare the Vehicle:** Prepare the vehicle solution by adding TWEEN® 80 to sterile saline to a final concentration of 0.5% (v/v). For example, add 50 µL of TWEEN® 80 to 9.95 mL of sterile saline.
- **Weigh the Compound:** Weigh the required amount of **GSK1059865** based on the desired dose and the number of animals.
- **Suspend the Compound:** Add the **GSK1059865** powder to the vehicle solution.
- **Homogenize the Suspension:** Vortex the mixture vigorously and sonicate until a uniform suspension is achieved. It is recommended to prepare this solution fresh on the day of the experiment.

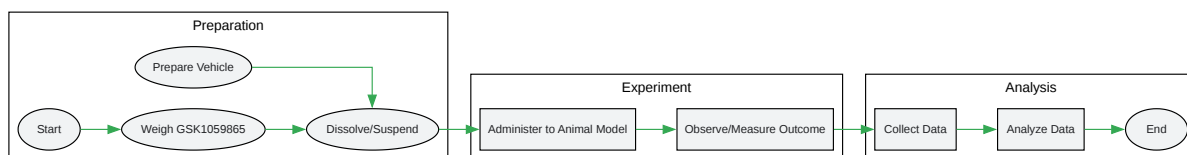
- Administration: Administer the suspension to the mice via intraperitoneal injection at the desired dosage.

## Visualizations



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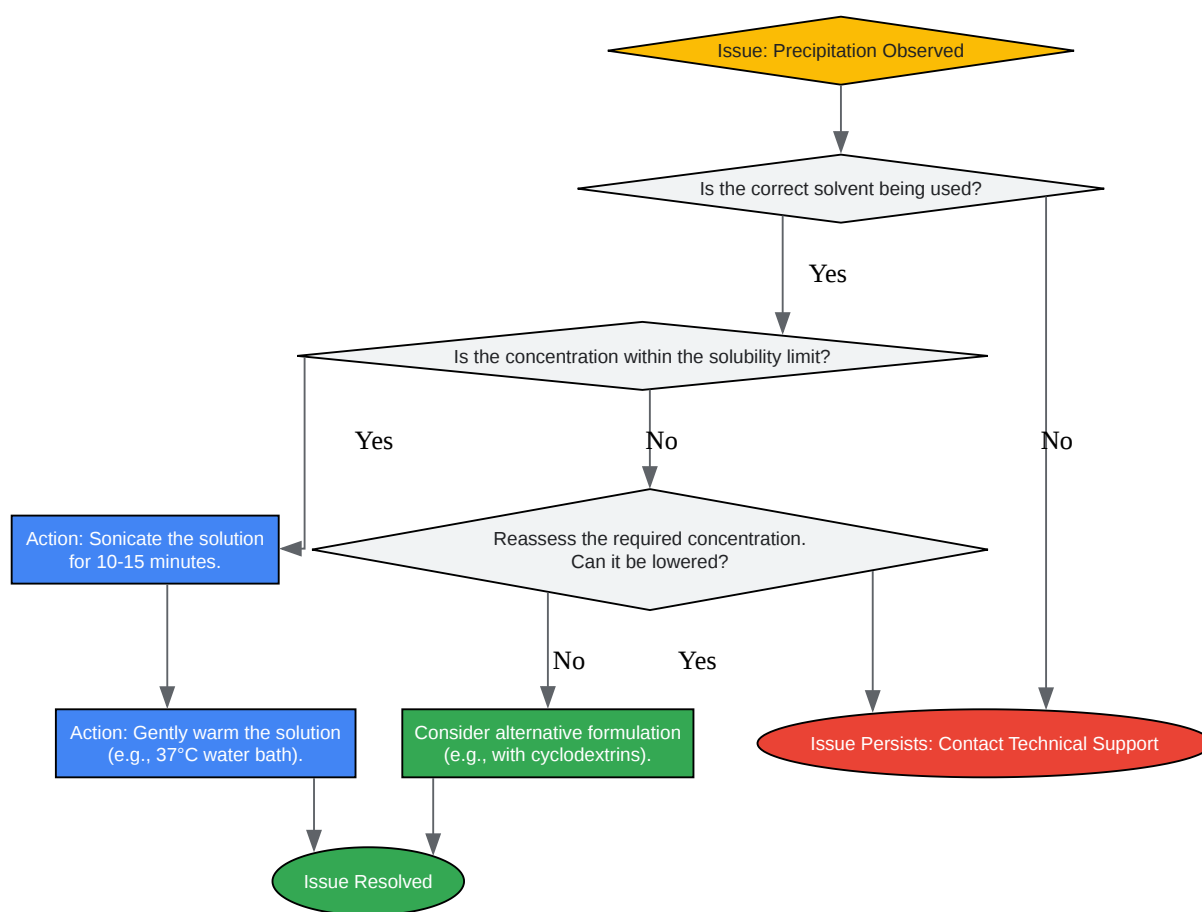
Caption: Orexin-A signaling pathway and the inhibitory action of **GSK1059865**.



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Caption: General experimental workflow for in vivo studies with **GSK1059865**.

## Troubleshooting Guide



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Caption: Troubleshooting decision tree for **GSK1059865** solubility issues.

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## References

- 1. The highly selective orexin/hypocretin 1 receptor antagonist GSK1059865 potentially reduces ethanol drinking in ethanol dependent mice - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Research Portal [scholarship.libraries.rutgers.edu]
- 3. The highly selective orexin/hypocretin 1 receptor antagonist GSK1059865 potentially reduces ethanol drinking in ethanol dependent mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A Selective Orexin-1 Receptor Antagonist Attenuates Stress-Induced Hyperarousal without Hypnotic Effects - PMC [pmc.ncbi.nlm.nih.gov]
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